Application Notes & Protocols: Separation of Radium from Barium via Nitrate Precipitation

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Compound of Interest

Compound Name:	*Radium nitrate*
CAS No.:	*10213-12-4*
Cat. No.:	*B592933*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The chemical similarity between radium and barium presents a significant challenge in the purification of radium, a critical component in various scientific and medical applications. Both elements are alkaline earth metals, leading to similar chemical behaviors, particularly in their salt forms. One of the established methods for their separation is fractional precipitation, which exploits the subtle differences in the solubility of their respective salts. This document provides detailed notes and protocols on the separation of radium from barium using the nitrate precipitation technique, a method that relies on the differential solubility of **radium nitrate** ($Ra(NO_3)_2$) and barium nitrate ($Ba(NO_3)_2$) in nitric acid solutions.

The fundamental principle of this separation technique is that while **radium nitrate** is generally more soluble than barium nitrate, the solubility of both salts decreases significantly with increasing concentrations of nitric acid.[1] However, the solubility of barium nitrate decreases more sharply, allowing for its selective precipitation from a solution containing both ions. By carefully controlling the concentration of nitric acid, barium nitrate can be precipitated, leaving radium enriched in the solution. This process is typically repeated in a fractional manner to achieve a high degree of separation.

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Data Presentation: Solubility of Radium and Barium Nitrates

The efficiency of the separation is directly related to the solubility differences between the two nitrates. The following tables summarize the solubility data in aqueous nitric acid (HNO_3) solutions.

Table 1: Solubility of **Radium Nitrate** ($Ra(NO_3)_2$) in Concentrated Nitric Acid

Nitric Acid (HNO_3) Concentration (M)	Radium Nitrate ($Ra(NO_3)_2$) Solubility (M)
13.5	~1.0×10^{-3}
22	~2.0×10^{-5}

Data sourced from studies on **radium nitrate** solubility in highly concentrated HNO_3 solutions.[1][2]

Table 2: Comparative Solubility of **Radium Nitrate** and Barium Nitrate

Nitric Acid (HNO_3) Concentration Range	Observation
Concentrated (e.g., > 9 M)	Radium nitrate is 3 to 6 times more soluble than barium nitrate.[1][2]
~9 M HNO_3	The solubility of $Ba(NO_3)_2$ shows a power dependence on the total nitrate ion concentration with an exponent of -2.[3]
> 9 M HNO_3	The exponent for the power dependence of $Ba(NO_3)_2$ solubility changes to -6.[3]

This comparative data highlights the key principle enabling the separation: as nitric acid concentration increases, both salts become less soluble, but $Ba(NO_3)_2$ precipitates more readily.

Experimental Protocols

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The following protocol outlines a generalized procedure for the fractional precipitation of barium nitrate to separate it from radium. This process requires handling of radioactive materials and concentrated acids, and must be performed in a suitable facility with appropriate safety measures.

Protocol 1: Preparation of Mixed Nitrate Stock Solution

- Starting Material: Begin with a mixture of radium and barium, typically in the form of carbonates ($RaCO_3$/$BaCO_3$) or sulfates ($RaSO_4$/$BaSO_4$). If starting with sulfates, they must first be converted to carbonates by boiling with a concentrated sodium carbonate solution.[4]
- Dissolution: Carefully dissolve the mixed radium-barium carbonate precipitate in a minimal amount of dilute nitric acid (e.g., 6 M HNO_3). The reaction is: $Ra/BaCO_3 + 2HNO_3 \rightarrow Ra/Ba(NO_3)_2 + H_2O + CO_2$.[5]
- Filtration: Filter the resulting solution to remove any insoluble impurities.
- Stock Solution: The clear filtrate is the mixed nitrate stock solution containing both Ra^{2+} and Ba^{2+} ions.

Protocol 2: Fractional Nitrate Precipitation

- Initial Precipitation: To the mixed nitrate stock solution, slowly add concentrated nitric acid (e.g., fuming HNO_3) while stirring vigorously. The addition of HNO_3 increases the common nitrate ion (NO_3^-) concentration, causing the less soluble barium nitrate to precipitate.
- Equilibration: Allow the solution to stand in a controlled temperature environment (e.g., an ice bath) to maximize precipitation and allow the crystals to grow.
- Separation: Separate the precipitate (enriched in barium) from the supernatant (enriched in radium) via centrifugation or filtration.
- Radium Enrichment (Supernatant Processing):
  - Take the radium-enriched supernatant and evaporate it to reduce the volume and nitric acid concentration.

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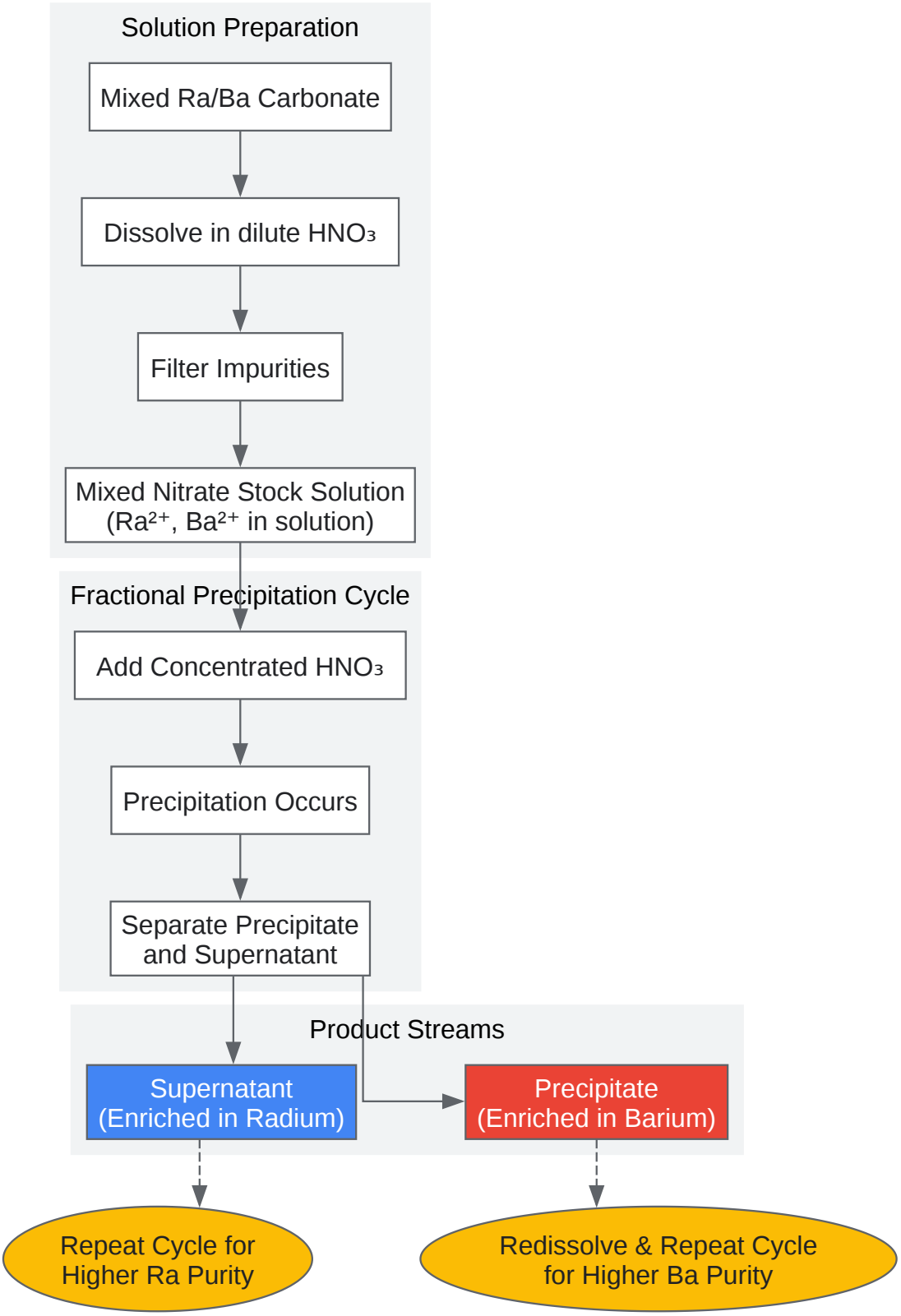
- Caution: This step should be performed in a well-ventilated fume hood designed for handling radioactive materials and acid vapors.
- The resulting concentrated solution can be subjected to further rounds of precipitation by again adding concentrated nitric acid to precipitate any remaining barium. With each step, the supernatant becomes progressively more enriched in radium.

- Barium Purification (Precipitate Processing):
  - The barium-enriched precipitate can be redissolved in a minimal amount of water or dilute HNO_3.
  - This redissolved solution can then be subjected to another round of precipitation to remove any co-precipitated radium, further purifying the barium fraction.
- Iteration: Repeat the fractional precipitation process on both the supernatant and the redissolved precipitate fractions until the desired purity of radium and barium is achieved. The number of fractions can be extensive, often requiring a cascade-like setup.[4]

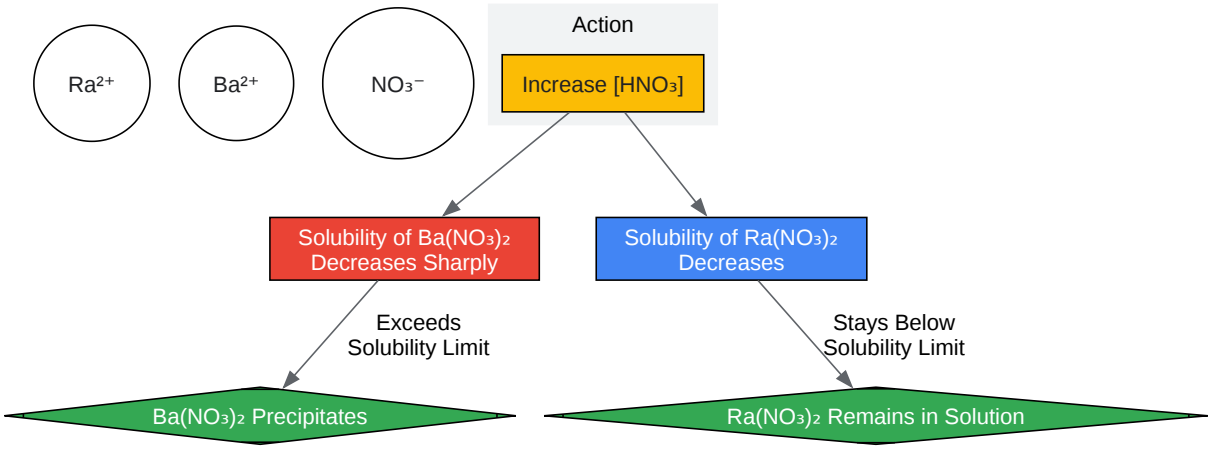
Visualizations

Experimental Workflow

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